

Application Notes & Protocols: Spectrophotometric Determination of Iron Using Tiron

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Compound of Interest

Compound Name: *Disodium;3,5-disulfobenzene-1,2-diolate*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tiron (disodium 4,5-dihydroxy-1,3-benzenedisulfonate) is a highly effective chelating agent and colorimetric reagent for the quantitative determination of iron, particularly iron(III), in various samples.[1][2] Its ability to form stable, colored complexes with metal ions makes it a valuable tool in spectrophotometric analysis.[2] The solution chemistry of the Fe(III)-Tiron system is pH-dependent, resulting in the formation of distinct colored complexes with different stoichiometries.[1][3][4][5] This characteristic allows for the sensitive and selective determination of iron concentrations in aqueous solutions. These application notes provide a comprehensive protocol for the spectrophotometric determination of iron using Tiron, including reagent preparation, experimental procedures, and data analysis.

Quantitative Data Summary

The formation and spectral characteristics of Fe(III)-Tiron complexes are highly dependent on the pH of the solution. The following table summarizes the key species formed and their properties at different pH ranges.

pH Range	Fe(III):Tiron Stoichiometry	Complex Formed	Solution Color	Wavelength of Maximum Absorbance (λ_{max})
≤ 2.2	1:1	$[\text{Fe}(\text{Tiron})(\text{H}_2\text{O})_4]^-$	Turquoise-Green	$\sim 635 \text{ nm}$
3.7 - 4.9	1:2	$[\text{Fe}(\text{Tiron})_2(\text{H}_2\text{O})_2]^{5-}$	Purple	Not specified
> 6.5	1:3	$[\text{Fe}(\text{Tiron})_3]^{9-}$	Bright Red	Not specified

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)

For analytical purposes, the formation of a single, stable complex is crucial. The protocol below focuses on the formation of the Fe(III)-Tiron complex under specific pH conditions to ensure reproducible and accurate measurements.

Experimental Protocols

This protocol outlines the necessary steps for the spectrophotometric determination of iron using Tiron. It includes the preparation of required reagents, the generation of a standard curve, and the analysis of an unknown sample.

1. Reagent Preparation

- Standard Iron Stock Solution (e.g., 100 mg/L): Accurately weigh a precise amount of a primary standard iron salt (e.g., ferrous ammonium sulfate, $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$) and dissolve it in deionized water containing a small amount of acid (e.g., HCl or H_2SO_4) to prevent hydrolysis and oxidation of Fe(II) to Fe(III).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Dilute to a known volume in a volumetric flask.
- Working Iron Standard Solutions: Prepare a series of working standards by diluting the stock solution to desired concentrations (e.g., in the range of 1-10 mg/L) in volumetric flasks.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Tiron Solution (e.g., 0.2% w/v): Dissolve the appropriate amount of Tiron (disodium 4,5-dihydroxy-1,3-benzenedisulfonate) in deionized water.
- Buffer Solution (pH ~7.5): Prepare a suitable buffer solution, such as a phosphate buffer, to maintain the desired pH for the formation of the Fe(III)-Tiron complex.

2. Preparation of the Standard Curve

- Into a series of labeled volumetric flasks, pipette known volumes of the working iron standard solutions.
- To each flask, add a specified volume of the Tiron solution and the buffer solution to adjust the pH.
- Dilute each flask to the mark with deionized water and mix thoroughly.
- Allow the solutions to stand for a sufficient time to ensure complete color development.
- Prepare a blank solution containing all reagents except for the iron standard.[\[8\]](#)[\[9\]](#)
- Set the spectrophotometer to the wavelength of maximum absorbance (λ_{max}) for the specific Fe(III)-Tiron complex being measured (e.g., 635 nm for the 1:1 complex at acidic pH).[\[5\]](#)[\[11\]](#)
- Zero the spectrophotometer using the blank solution.[\[12\]](#)
- Measure the absorbance of each standard solution.
- Plot a graph of absorbance versus the concentration of the iron standards. This will generate a standard curve that should be linear and follow Beer's Law in the selected concentration range.[\[8\]](#)

3. Analysis of an Unknown Sample

- Pipette a known volume of the unknown sample into a volumetric flask.
- Add the Tiron solution and buffer solution in the same manner as for the standards.

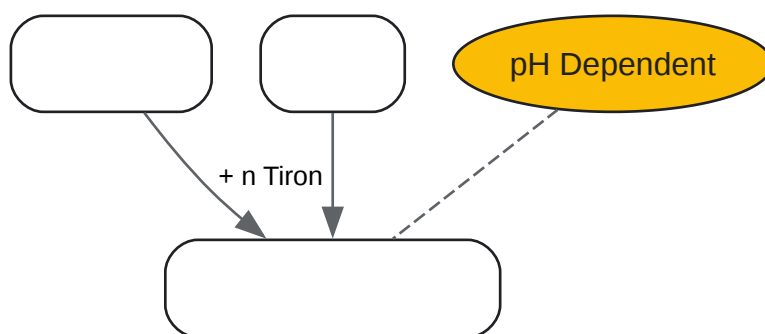
- Dilute to the mark with deionized water and mix well.
- Allow for color development.
- Measure the absorbance of the unknown sample at the same wavelength used for the standard curve.
- Using the standard curve, determine the concentration of iron in the unknown sample.

Interferences

Several ions can interfere with the determination of iron using Tiron by forming their own colored complexes or by altering the reaction conditions. Potential interfering ions include aluminum (Al^{3+}), titanium (Ti^{4+}), and copper (Cu^{2+}).^{[1][5]} The use of masking agents may be necessary in complex matrices to improve the selectivity of the method.^{[13][14]}

Visualizations

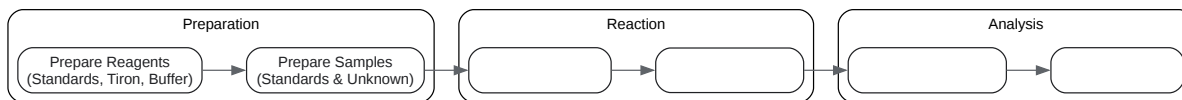
Chemical Reaction Pathway



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Caption: Formation of the colored Fe(III)-Tiron complex.

Experimental Workflow



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Caption: Experimental workflow for iron determination.

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